

An In-depth Technical Guide to 1,1-Difluoro-1,3-diphenylpropane

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Compound of Interest

Compound Name: 1,1-Difluoro-1,3-diphenylpropane

Cat. No.: B3106815

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This guide provides a detailed overview of the molecular structure, weight, and other physicochemical properties of **1,1-Difluoro-1,3-diphenylpropane**. Due to the limited availability of published experimental data for this specific compound, this document focuses on its fundamental molecular characteristics. Information regarding detailed experimental protocols, signaling pathways, and extensive biological applications is not readily available in public scientific literature.

Molecular and Physicochemical Properties

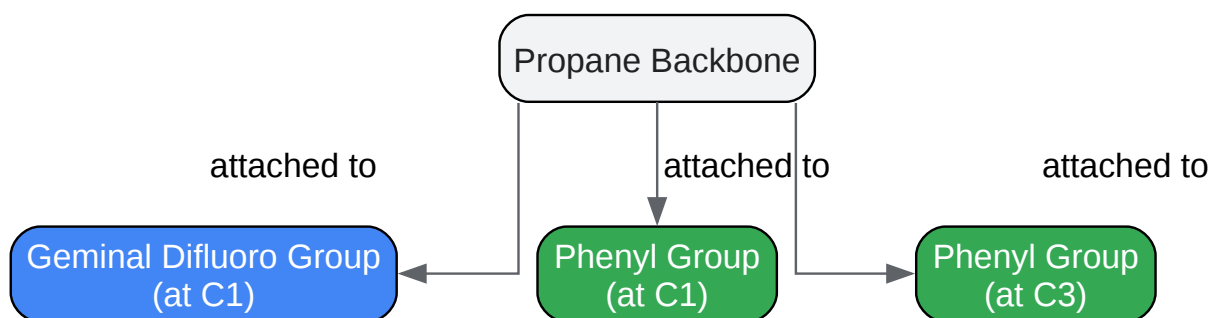
The fundamental properties of **1,1-Difluoro-1,3-diphenylpropane** are summarized below. These data are crucial for researchers in computational chemistry, synthetic chemistry, and initial drug discovery screening.

Property	Value	Source
Molecular Formula	C15H14F2	[1][2][3]
Molecular Weight	232.27 g/mol	[1][2][3]
CAS Number	160751-61-1	[1][2]
Predicted Boiling Point	295.2 ± 40.0 °C	[1][2][3]
Predicted Density	1.099 ± 0.06 g/cm ³	[1][2][3]

Molecular Structure

The structure of **1,1-Difluoro-1,3-diphenylpropane** consists of a central propane chain. One terminal carbon atom (C1) is bonded to two fluorine atoms and a phenyl group. The other terminal carbon atom (C3) is bonded to a second phenyl group.

To illustrate the logical relationship of its core components, a structural breakdown is provided below.



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Fig 1. Key structural components of **1,1-Difluoro-1,3-diphenylpropane**.

Context in Chemical Research

While specific experimental data for **1,1-Difluoro-1,3-diphenylpropane** is sparse, the broader class of 1,3-diphenylpropane derivatives has been investigated for various biological activities. For instance, certain derivatives have been synthesized and evaluated for their potential as cytotoxic agents against cancer cell lines.[4] The introduction of fluorine atoms into organic molecules is a common strategy in medicinal chemistry to modulate properties such as metabolic stability, lipophilicity, and binding affinity. Therefore, **1,1-Difluoro-1,3-diphenylpropane** represents a compound of potential interest for further investigation in drug development.

Experimental Data and Protocols

A thorough search of scientific databases did not yield specific, publicly available experimental protocols for the synthesis, purification, or analysis of **1,1-Difluoro-1,3-diphenylpropane**. Similarly, detailed experimental data such as Nuclear Magnetic Resonance (NMR) or Mass

Spectrometry (MS) spectra for this exact molecule are not available in the referenced literature. Research on related structures, such as 1,3-diphenylpropane, indicates that standard analytical techniques like NMR and MS are used for characterization.[5] However, without specific experimental validation, these remain theoretical points of reference.

Signaling Pathways and Biological Activity

There is no available information linking **1,1-Difluoro-1,3-diphenylpropane** to specific biological signaling pathways or established pharmacological activities. The potential applications of its structural class in oncology remain an area for future research.[6]

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